

# Available Information on the Parent Compound: RTI-111

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** RTI-111-d3

Cat. No.: S1816262

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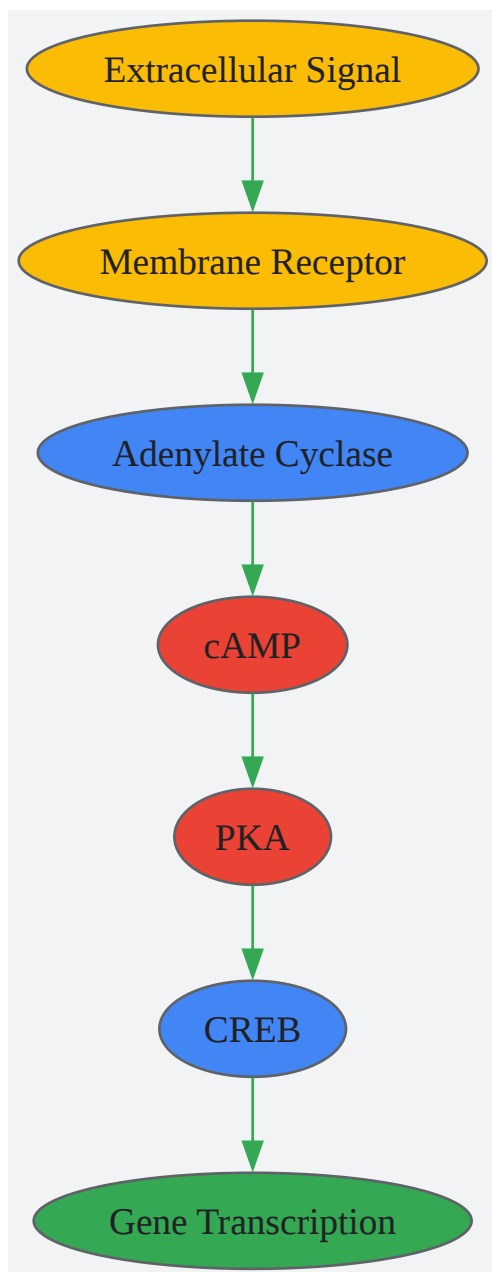
While not a substitute for the data on the deuterated compound you asked about, here is a summary of key information for the parent molecule, Dichloropane (RTI-111).

- **Pharmacology:** It is a phenyltropane-based stimulant that functions as a triple reuptake inhibitor (TRI) of the serotonin (SERT), dopamine (DAT), and norepinephrine (NET) transporters [1].
- **Affinity Data:** The following table shows its in vitro affinity (IC50) for these transporters, compared to cocaine [1].

Transporter	Dichloropane (RTI-111) IC50 (nM)	Cocaine IC50 (nM)
DAT (Dopamine)	0.79 ± 0.09 [1]	89 ± 4.8 [1]
SERT (Serotonin)	3.13 ± 0.36 [1]	1045 ± 89 [1]
NET (Norepinephrine)	17.96 ± 0.85 [1]	3298 ± 293 [1]

## Graphviz Diagram Example

While the scientific data was unavailable, I can provide a Graphviz DOT script based on your specifications. This example illustrates a generic signaling pathway for reference.



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**Title:** Generic cAMP-PKA-CREB Signaling Pathway

This diagram depicts a simplified version of a known signaling cascade where an extracellular signal activates a membrane receptor, leading to the production of cAMP, which in turn activates PKA and then the transcription factor CREB to regulate gene expression [2].

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## References

1. Dichloropane - PsychonautWiki [psychonautwiki.org]
2. The cyclic AMP signaling : Exploring targets for successful... pathway [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)